

Application Notes and Protocols for Renzapride

In Vivo Rodent Studies

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Compound of Interest

Compound Name: *Renzapride*

Cat. No.: *B1228393*

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Audience: Researchers, scientists, and drug development professionals.

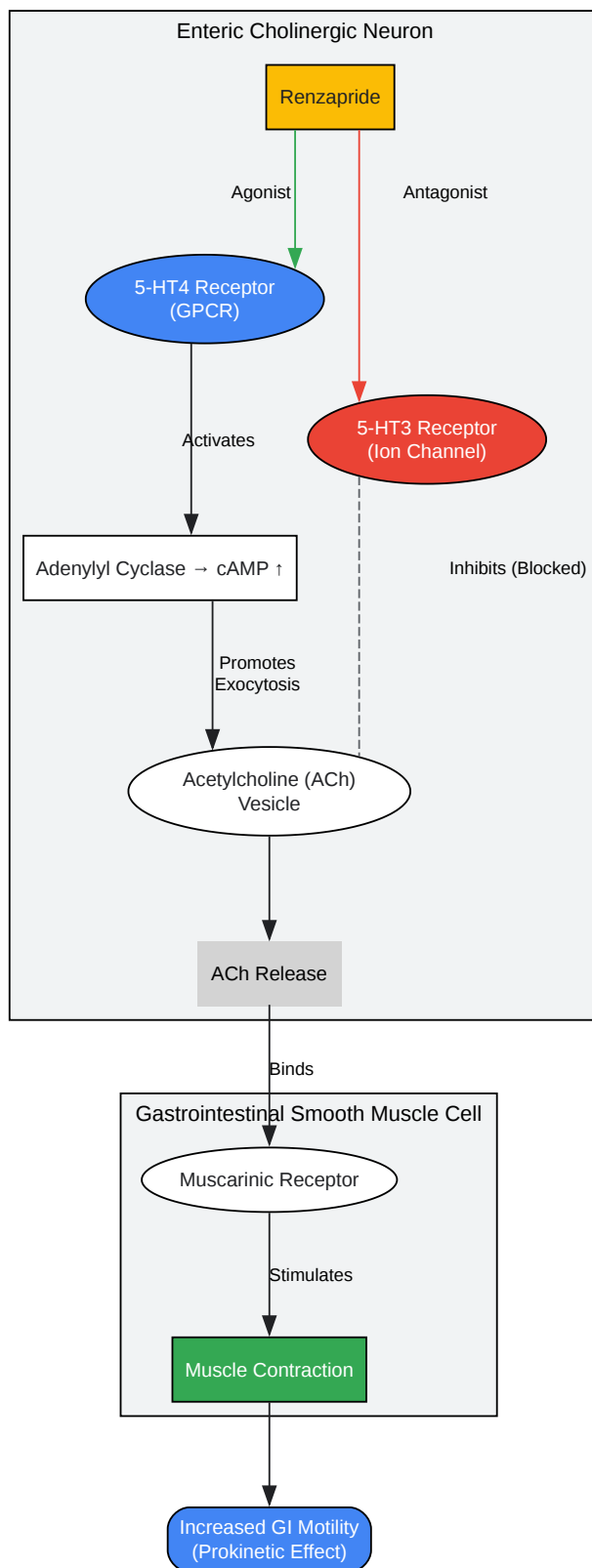
Introduction: **Renzapride** is an investigational prokinetic and antiemetic agent with a dual mechanism of action, functioning as a full 5-hydroxytryptamine type 4 (5-HT₄) receptor agonist and a partial 5-hydroxytryptamine type 3 (5-HT₃) receptor antagonist.^{[1][2]} Its agonistic activity at 5-HT₄ receptors is believed to facilitate the release of acetylcholine in the enteric nervous system, thereby enhancing gastrointestinal motility and transit.^{[1][3]} Simultaneously, its antagonism of 5-HT₃ receptors may contribute to anti-emetic effects and modulate visceral sensitivity.^{[1][3]} These properties make **Renzapride** a candidate for treating gastrointestinal disorders characterized by delayed motility, such as gastroparesis and constipation-predominant irritable bowel syndrome (IBS-C).^{[4][5]}

These application notes provide detailed experimental protocols for evaluating the efficacy of **Renzapride** in established in vivo rodent models of delayed gastrointestinal transit.

Mechanism of Action: Signaling Pathway

Renzapride's prokinetic effects are primarily mediated through its interaction with serotonin receptors on enteric neurons. As a 5-HT₄ agonist, it stimulates a G-protein coupled receptor cascade that increases acetylcholine release, leading to smooth muscle contraction. As a 5-

HT3 antagonist, it blocks an ion channel that can inhibit acetylcholine release, further promoting motility.



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Caption: **Renzapride**'s dual-action signaling pathway in enteric neurons.

Pharmacological and Toxicological Data

Quantitative data from in vitro and in vivo rodent studies are crucial for dose selection and study design.

Table 1: **Renzapride** Pharmacological Properties (In Vitro)

Parameter	Receptor	Species/System	Value	Reference
Binding Affinity (K _i)	Human 5-HT ₃	Cloned Human Receptors	17 nM	[3] [6]
	Guinea-pig 5-HT ₄	Guinea-pig Striatum	477 nM	[3] [6]

| Functional Activity (EC₅₀) | 5-HT₄ Agonism | Rat Isolated Oesophagus | 11 µmol/L [\[3\]](#) |

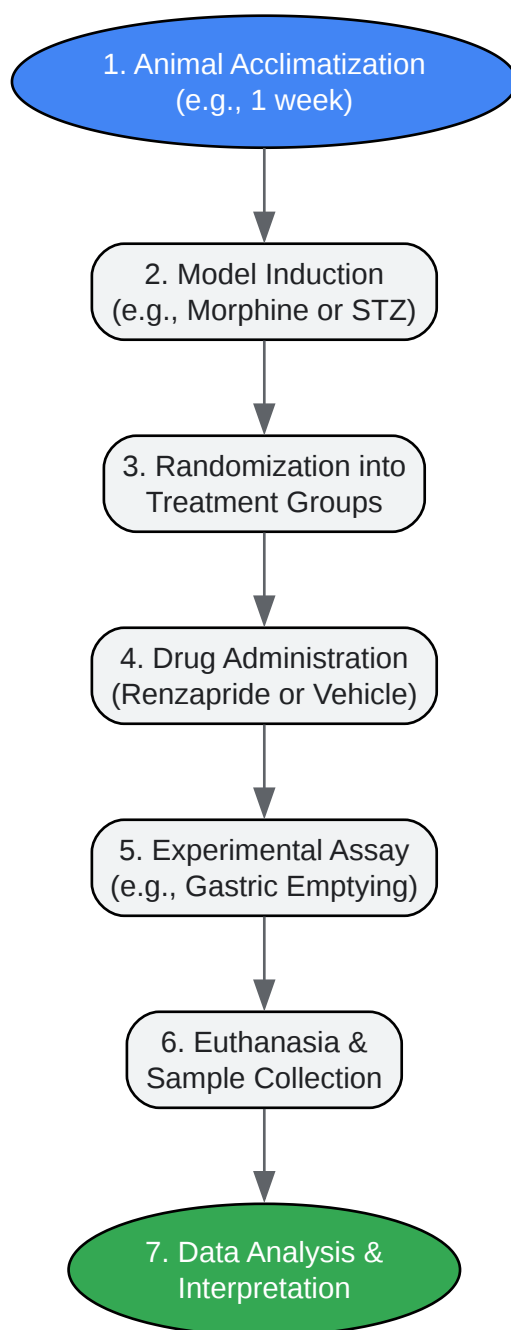
Table 2: **Renzapride** Oral Dose-Range Finding Toxicology Summary (Juvenile Rats) Study conducted in Sprague-Dawley rats from Post-Natal Day 4 for two weeks.

Dose (mg/kg/day)	Observed Effects	Severity	Reference
50	Transient absence of milk intake, decreased motor activity, reduced body weight gain.	Mild	
100	Deaths, marked absence of milk in stomach, decrease/absence of motor activity, marked decrease in body weight gain.	Marked	

| ≥300 | All animals euthanized within 5 days due to severe toxic effects. | Severe | |

Experimental Workflow

A typical in vivo study workflow involves several key stages, from animal preparation to data analysis, to ensure reproducibility and validity of the results.



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Caption: General experimental workflow for **Renzapride** studies in rodents.

Experimental Protocols

The following protocols are adapted from standard methodologies for assessing gastrointestinal motility in rodents and can be applied to evaluate **Renzapride**.

Protocol 1: Morphine-Induced Delayed Gastric Emptying in Mice

This model is used to assess the prokinetic potential of a compound to counteract opioid-induced gastroparesis.

1. Animals:

- Male Swiss albino or C57BL/6 mice (20-25 g).
- House animals under standard conditions (12h light/dark cycle, 22±2°C) with ad libitum access to food and water.

2. Materials:

- **Renzapride**
- Vehicle (e.g., 0.5% methylcellulose or sterile water)
- Morphine hydrochloride
- Phenol Red (non-absorbable marker)
- Test Meal: 1.5% methylcellulose with 0.05% Phenol Red in distilled water.
- 0.1 N NaOH
- Spectrophotometer

3. Procedure:

- Fasting: Fast mice for 18-24 hours prior to the experiment, with free access to water.
- Grouping: Randomly assign mice to treatment groups (n=8-10 per group):
 - Group 1: Vehicle + Saline
 - Group 2: Vehicle + Morphine

- Group 3: **Renzapride** (e.g., 1, 5, 10 mg/kg) + Morphine
- Drug Administration:
 - Administer **Renzapride** or Vehicle by oral gavage (p.o.) at a volume of 10 mL/kg.
 - After 30 minutes, administer morphine (e.g., 5 mg/kg, s.c.) or saline to the respective groups.
- Test Meal: After another 30 minutes (60 minutes post-**Renzapride**), administer 0.5 mL of the Phenol Red test meal to each mouse via oral gavage.
- Gastric Emptying Period: Euthanize mice by an approved method (e.g., CO2 asphyxiation followed by cervical dislocation) exactly 20-30 minutes after the test meal administration.
- Sample Collection:
 - Immediately perform a laparotomy and clamp the pylorus and cardia of the stomach.
 - Carefully excise the stomach and place it into a tube containing a known volume (e.g., 10 mL) of 0.1 N NaOH.
- Quantification:
 - Homogenize the stomach and its contents in the NaOH solution.
 - Let the homogenate stand for 1 hour at room temperature to allow the Phenol Red to be extracted.
 - Centrifuge the samples at 3000 rpm for 10 minutes.
 - Measure the absorbance of the supernatant at 560 nm.
- Calculation:
 - A standard curve for Phenol Red should be prepared.
 - Gastric Emptying (%) = $(1 - [\text{Amount of Phenol Red in stomach} / \text{Average amount of Phenol Red in stomachs at time 0}]) \times 100$.

Table 3: Example Data Presentation for Gastric Emptying Study

Treatment Group	Dose (mg/kg)	Gastric Emptying (%)
Vehicle + Saline	-	75.2 ± 5.1
Vehicle + Morphine	-	32.5 ± 4.3
Renzapride + Morphine	1	45.8 ± 4.9
Renzapride + Morphine	5	60.1 ± 5.5

| **Renzapride** + Morphine | 10 | 71.3 ± 6.2 |

Protocol 2: Whole Gut Transit Time (Charcoal Meal Assay) in Rats

This protocol measures the effect of **Renzapride** on the total transit time from the stomach to the cecum.

1. Animals:

- Male Sprague-Dawley or Wistar rats (200-250 g).

2. Materials:

- **Renzapride**
- Vehicle (e.g., 0.5% methylcellulose)
- Charcoal Meal: 10% activated charcoal suspension in 5% gum acacia or 0.5% methylcellulose.

3. Procedure:

- Fasting: Fast rats for 18-24 hours with free access to water.
- Grouping: Randomly assign rats to treatment groups (n=8-10 per group):

- Group 1: Vehicle
- Group 2: **Renzapride** (e.g., 5, 10, 20 mg/kg)
- Drug Administration: Administer **Renzapride** or Vehicle by oral gavage (p.o.) at a volume of 5 mL/kg.
- Test Meal: After 60 minutes, administer 2 mL of the charcoal meal suspension to each rat via oral gavage.
- Transit Period: Euthanize rats by an approved method 20-30 minutes after charcoal administration.
- Measurement:
 - Perform a laparotomy and carefully expose the entire gastrointestinal tract from the stomach to the cecum.
 - Measure the total length of the small intestine (from the pyloric sphincter to the ileocecal junction).
 - Measure the distance traveled by the charcoal meal from the pyloric sphincter to the leading edge of the charcoal.
- Calculation:
 - Intestinal Transit (%) = (Distance traveled by charcoal / Total length of small intestine) x 100.

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References

- 1. [EndoLogic | Frequently Asked Questions \[endologicusa.com\]](#)

- [2. Renzapride - Wikipedia \[en.wikipedia.org\]](#)
- [3. Pharmacology and Metabolism of Renzapride: A Novel Therapeutic Agent for the Potential Treatment of Irritable Bowel Syndrome - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. ambrosehc.com \[ambrosehc.com\]](#)
- [5. Renzapride: a new drug for the treatment of constipation in the irritable bowel syndrome PMID: 18922103 | MCE \[medchemexpress.cn\]](#)
- [6. Pharmacology and metabolism of renzapride : a novel therapeutic agent for the potential treatment of irritable bowel syndrome - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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